

Toxicological Profile of 4-tert-Amylcyclohexanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Tert-Amylcyclohexanol

CAS No.: 5349-51-9

Cat. No.: B1294309

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Abstract

This technical guide provides a comprehensive toxicological profile of **4-tert-amylcyclohexanol** (CAS RN 5349-51-9), a fragrance ingredient and chemical intermediate. Due to a notable lack of publicly available toxicological data for **4-tert-amylcyclohexanol**, this guide employs a read-across approach, leveraging the extensive data available for the structurally analogous substance, 4-tert-butylcyclohexanol (CAS RN 98-52-2). This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the substance's chemical and physical properties, manufacturing and uses, toxicokinetics, and a thorough toxicological assessment including acute and chronic effects, irritation and sensitization potential, genotoxicity, carcinogenicity, and reproductive toxicity. The guide also covers ecotoxicological effects and provides an overview of relevant experimental protocols based on OECD guidelines.

Introduction and Statement of Read-Across Approach

4-tert-Amylcyclohexanol is a synthetic alcohol used primarily in the fragrance industry. A comprehensive understanding of its toxicological profile is essential for ensuring its safe use and for regulatory compliance. However, a thorough review of the scientific literature and regulatory databases reveals a significant data gap for this specific compound.

In contrast, 4-tert-butylcyclohexanol, a closely related chemical with a similar molecular structure and functional groups, has been extensively studied. The structural similarity between these two compounds allows for a scientifically justified read-across approach to predict the toxicological properties of **4-tert-amylcyclohexanol**. This guide will therefore present the available data for 4-tert-butylcyclohexanol as a surrogate for **4-tert-amylcyclohexanol**, with this assumption being clearly noted throughout the document. All toxicological data presented herein, unless explicitly stated otherwise, pertains to 4-tert-butylcyclohexanol.

Chemical Identity and Physicochemical Properties

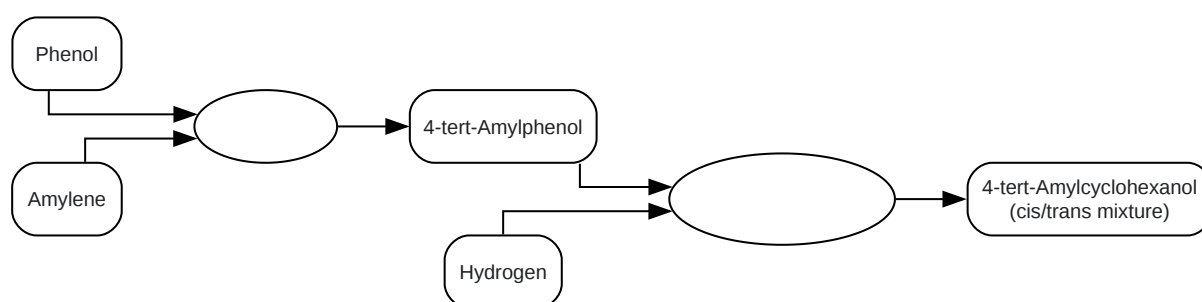
A clear understanding of the chemical and physical properties of a substance is fundamental to assessing its toxicological and environmental fate.

Property	4-tert-Amylcyclohexanol	4-tert-Butylcyclohexanol
CAS Registry Number	5349-51-9	98-52-2
Molecular Formula	C ₁₁ H ₂₂ O	C ₁₀ H ₂₀ O
Molecular Weight	170.29 g/mol	156.27 g/mol
Appearance	Not specified	White crystalline powder or chunks. [1]
Boiling Point	Not specified	224 - 228 °C [1]
Melting Point	Not specified	62-70 °C
Water Solubility	Not specified	264 mg/L at 20 °C
Log Pow (Octanol/Water Partition Coefficient)	Not specified	3.23

Manufacturing and Uses

Manufacturing Process

The synthesis of 4-tert-alkylcyclohexanols, such as the butyl and amyl variants, generally involves a two-step process. The first step is the alkylation of phenol with the corresponding alkene (e.g., isobutylene for the butyl derivative, amylene for the amyl derivative). This is followed by the catalytic hydrogenation of the resulting 4-tert-alkylphenol to yield the corresponding cyclohexanol derivative. The process typically produces a mixture of cis and trans isomers.



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Caption: General manufacturing process for 4-tert-alkylcyclohexanols.

Commercial and Industrial Uses

4-tert-Amylcyclohexanol is primarily used as a fragrance ingredient in a variety of consumer products, including perfumes, soaps, detergents, and other personal care items. Its characteristic woody and floral scent makes it a valuable component in fragrance formulations.

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

While specific data for **4-tert-amylcyclohexanol** is unavailable, the toxicokinetic profile of 4-tert-butylcyclohexanol suggests that it is likely absorbed through the skin and gastrointestinal tract. Due to its lipophilic nature ($\text{Log } P_{ow} > 3$), it may be distributed to fatty tissues. Metabolism is expected to occur in the liver, primarily through oxidation and conjugation pathways, to facilitate excretion.

Toxicological Profile (Read-Across from 4-tert-Butylcyclohexanol)

This section details the toxicological endpoints for 4-tert-butylcyclohexanol, which are used to infer the potential hazards of **4-tert-amylcyclohexanol**.

Acute Toxicity

Route	Species	Value	Reference
Oral (LD ₅₀)	Rat	4,200 mg/kg bw	[2]
Dermal (LD ₅₀)	Rabbit	> 5,000 mg/kg bw	[2]
Inhalation (LC ₅₀)	Rat	> 0.221 mg/L air (4h)	

Based on these results, 4-tert-butylcyclohexanol has a low order of acute toxicity via the oral and dermal routes.

Skin and Eye Irritation

- Skin Irritation: Studies on rabbits have shown that 4-tert-butylcyclohexanol is not a skin irritant.[1]
- Eye Irritation: 4-tert-butylcyclohexanol is classified as causing serious eye irritation.[2]

Skin Sensitization

In a guinea pig maximization study, 4-tert-butylcyclohexanol was not found to be a skin sensitizer.[1] However, some studies on the trans-isomer have indicated a potential for sensitization.

Sub-chronic and Chronic Toxicity

There is limited publicly available data on the sub-chronic and chronic toxicity of 4-tert-butylcyclohexanol.

Genotoxicity

4-tert-butylcyclohexanol has been evaluated for its genotoxic potential in a bacterial reverse mutation assay (Ames test). While an increase in revertant colonies was observed in one strain (TA1537) with metabolic activation, the overall conclusion from a battery of tests is that 4-tert-butylcyclohexanol does not present a concern for genotoxicity.[3]

Carcinogenicity

No long-term carcinogenicity studies on 4-tert-butylcyclohexanol have been identified in the public domain.

Reproductive and Developmental Toxicity

Data on the reproductive and developmental toxicity of 4-tert-butylcyclohexanol is limited. Studies on the related compound, 4-tert-butylcyclohexyl acetate, did not indicate developmental toxicity in rats.

Ecotoxicological Profile

The environmental fate and effects of **4-tert-amylcyclohexanol** are not well-documented. However, data for 4-tert-butylcyclohexanol can provide some insights.

- Biodegradation: 4-tert-Butylcyclohexanol is considered to be readily biodegradable.
- Bioaccumulation: With a Log Pow greater than 3, there is a potential for bioaccumulation.
- Aquatic Toxicity: 4-tert-Butylcyclohexanol is considered harmful to aquatic life.[2]

Experimental Protocols

The following are generalized protocols for key toxicological assessments, based on OECD guidelines. These methodologies are standard in the field for evaluating the safety of chemicals like **4-tert-amylcyclohexanol**.

Acute Oral Toxicity - OECD 423 (Acute Toxic Class Method)

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.

- **Dose Administration:** The test substance is administered orally by gavage at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Stepwise Procedure:** The outcome of the first dose level determines the next step, which may involve testing at a higher or lower dose level, or stopping the test.
- **Endpoint:** The test allows for the classification of the substance into a GHS toxicity category.

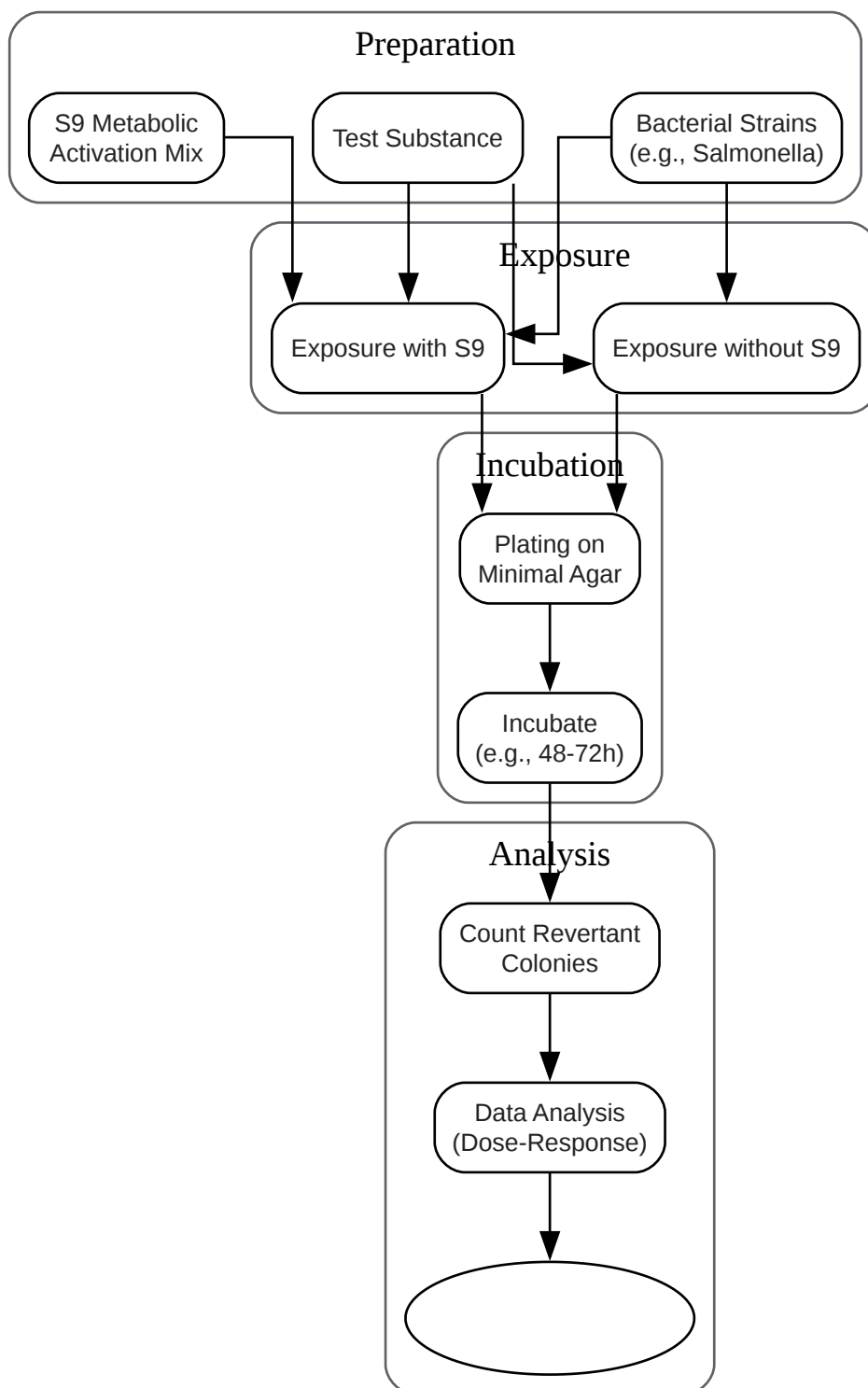
Skin Irritation - OECD 404

- **Animal Selection:** Albino rabbits are typically used.
- **Test Substance Application:** A small amount of the test substance is applied to a shaved patch of skin on the back of the animal and covered with a gauze patch.
- **Exposure:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

Ames Test (Bacterial Reverse Mutation Assay) - OECD 471

- **Tester Strains:** Several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize a specific amino acid are used.
- **Exposure:** The tester strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix).
- **Incubation:** The treated bacteria are plated on a minimal agar medium that lacks the required amino acid.

- Endpoint: The number of revertant colonies (colonies that have undergone a reverse mutation and can now grow on the minimal medium) is counted. A significant, dose-dependent increase in revertant colonies indicates a mutagenic potential.



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Caption: Simplified workflow for the Ames Test (OECD 471).

Conclusion and Recommendations

The toxicological profile of **4-tert-amylcyclohexanol** is largely inferred from data on its close structural analog, 4-tert-butylcyclohexanol. Based on this read-across approach, **4-tert-amylcyclohexanol** is expected to have a low order of acute toxicity via oral and dermal routes. It is likely to be a serious eye irritant but not a skin irritant or a significant skin sensitizer. The available data suggests it is not genotoxic.

Given the data gaps for **4-tert-amylcyclohexanol**, the following recommendations are made:

- **Generation of Specific Data:** It is highly recommended that key toxicological studies, particularly on skin sensitization and repeated dose toxicity, be conducted specifically on **4-tert-amylcyclohexanol** to confirm the findings of this read-across assessment.
- **Further Ecotoxicological Testing:** To better understand its environmental impact, studies on the aquatic toxicity and bioaccumulation potential of **4-tert-amylcyclohexanol** are warranted.
- **Occupational Health:** Standard industrial hygiene practices should be followed when handling this substance, including the use of personal protective equipment to prevent eye contact.

This guide serves as a comprehensive resource based on the current state of knowledge. As new data becomes available, this profile should be updated to ensure a continued understanding of the safety of **4-tert-amylcyclohexanol**.

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